

The Proline Switch: A Technical Guide to Prolyl Peptidases in Cellular Signaling

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Compound of Interest

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Executive Summary

Proline residues introduce unique structural rigidity to peptide chains, often acting as "stop signals" for degradation by common proteases.^{[1][2]} Prolyl peptidases (S9 family serine proteases) are the specialized evolutionary solution to this problem. They function not merely as degradative enzymes, but as signaling checkpoints—activating, inactivating, or altering the receptor affinity of bioactive peptides.

This guide analyzes the mechanistic roles of the four critical members—DPP4, FAP, DPP8/9, and PREP—and provides validated experimental workflows for studying their activity in complex biological matrices.

The S9 Family Architecture

The S9 family is defined by a unique

-hydrolase fold and a catalytic triad (Ser-Asp-His). However, their biological distinctiveness lies in their substrate access mechanisms:

- Exopeptidases (DPP4, DPP8, DPP9): Cleave dipeptides from the N-terminus (X-Pro or X-Ala). They possess a "side opening" that restricts access to unfolded N-termini.
- Endopeptidases (PREP, FAP): Cleave internal prolines.[3][4] FAP is unique as it possesses both exopeptidase and endopeptidase (gelatinase) activity.

The DPP4 (CD26) Axis: Metabolic & Immune Gating

DPP4 is the most characterized member, functioning as a membrane-bound gatekeeper. Its signaling role is bifurcated into metabolic regulation and immune chemotaxis.

The Incretin Switch (Metabolic)

DPP4 rapidly degrades Glucagon-Like Peptide-1 (GLP-1) and Glucose-Dependent Insulinotropic Polypeptide (GIP).

- Mechanism: Cleavage of the N-terminal His-Ala dipeptide from GLP-1 (7-36) yields GLP-1 (9-36).
- Consequence: The truncated peptide loses affinity for the GLP-1 receptor (GLP-1R), terminating insulin secretion and promoting hyperglycemia. This is the mechanistic basis for gliptins (e.g., Sitagliptin) in T2DM therapy.

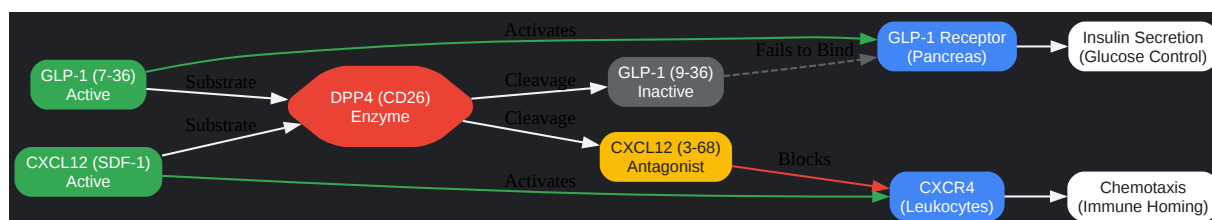
The Chemokine Switch (Immune)

DPP4 cleaves CXCL12 (SDF-1

), the ligand for CXCR4.[5]

- Mechanism: Removal of the N-terminal Lys-Pro.
- Consequence: Truncated CXCL12 loses chemotactic potency but retains receptor binding affinity, effectively acting as an antagonist. This prevents stem cell homing and T-cell infiltration. In cardiac tissue, this axis paradoxically regulates contractility via Ca^{2+} flux, where DPP4 inhibition can improve recovery after ischemia [1].

Visualization: The DPP4 Signaling Bifurcation



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Caption: DPP4 acts as a dual-switch, terminating metabolic signaling (GLP-1) while converting immune attractants (CXCL12) into antagonists.[5]

FAP: The Stromal Architect

Fibroblast Activation Protein (FAP) is minimally expressed in healthy adult tissues but massively upregulated in the Tumor Microenvironment (TME), specifically in Cancer-Associated Fibroblasts (CAFs).

The TGF- Feed-Forward Loop

FAP expression is driven by TGF-

signaling. Once expressed, FAP remodels the Extracellular Matrix (ECM) to release sequestered latent TGF-

, creating a self-sustaining fibrotic loop.

- **Enzymatic Role:** FAP possesses unique gelatinase activity (cleaving denatured Collagen I/III) and endopeptidase activity (cleaving 2-antiplasmin).
- **Signaling Outcome:** ECM remodeling facilitates tumor invasion and reduces T-cell infiltration (immune exclusion), making FAP a prime target for stromal-depletion therapies [2].

DPP8/9: The Cytosolic Death Switch

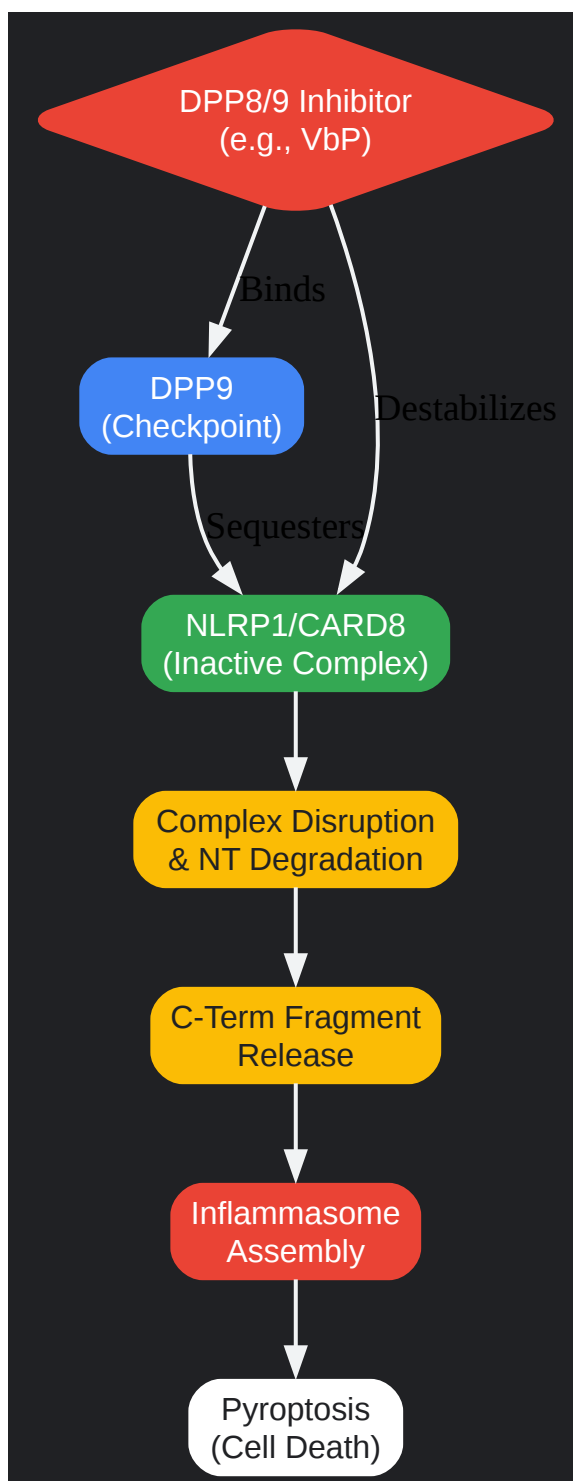
Unlike membrane-bound DPP4/FAP, DPP8 and DPP9 are cytosolic. Their role was obscure until recent discoveries linked them to the NLRP1 and CARD8 inflammasomes.[6]

The Ternary Repression Complex

DPP9 serves as a physical checkpoint to prevent spontaneous pyroptosis (cell death).

- Mechanism: DPP9 forms a ternary complex with the full-length NLRP1/CARD8 sensor and its C-terminal fragment (UPA-CARD). This sequestration keeps the inflammasome in an inactive state.
- Drug Development Risk: Non-selective DPP inhibitors (e.g., Val-boroPro) that hit DPP8/9 disrupt this complex or accelerate N-terminal degradation. This releases the C-terminal fragment, triggering Caspase-1 activation and pyroptosis [3]. This "off-target" toxicity is a critical screen for any new DPP4 inhibitor.

Visualization: The DPP9 Inflammasome Checkpoint



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Caption: DPP9 prevents cell death by sequestering inflammasome sensors. Inhibition releases this brake, causing pyroptosis.

PREP: Neuro-Signaling & Aggregation

Prolyl Endopeptidase (PREP/POP) is predominantly cytosolic and highly expressed in the brain.

- **Neuropeptide Processing:** PREP cleaves Substance P, TRH, and neurotensin. These peptides signal through GPCRs coupled to the IP3/Ca²⁺ pathway. PREP inhibition increases neuropeptide half-life, enhancing IP3 signaling and improving memory in amnesic models [4].
- **Protein Aggregation:** Independent of its enzymatic activity, PREP physically interacts with -synuclein. PREP accelerates the aggregation of -synuclein into fibrils, a hallmark of Parkinson's disease. PREP inhibitors have shown potential to reduce this aggregation [5].

Technical Workflow: Measuring Activity with Specificity

Prolyl peptidases share substrate specificity (e.g., cleaving after Proline). Using a generic substrate like H-Gly-Pro-AMC in a lysate will measure the sum of DPP4, FAP, DPP8, DPP9, and PREP activity.

The Solution: Differential Inhibition Profiling.

Protocol: The "Subtract and Conquer" Assay

Objective: Isolate specific DPP4 activity from a tissue lysate.

Materials:

- Substrate: H-Gly-Pro-AMC (Fluorogenic).

~20-50

M.

- Buffer: 25 mM Tris-HCl, pH 8.0, 140 mM NaCl, 10 mM KCl.

- Inhibitors:
 - Sitagliptin (DPP4 selective, 100 nM).
 - Val-boroPro (Pan-DPP inhibitor, 1 M).

Step-by-Step:

- Lysate Prep: Homogenize tissue in lysis buffer (avoid detergents >0.1% if possible, as they can alter quaternary structure). Centrifuge at 14,000 x g, 15 min, 4°C.
- Aliquot Setup: Prepare 3 wells per sample.
 - Well A: Lysate + Buffer (Total Activity).
 - Well B: Lysate + Sitagliptin (Total minus DPP4).
 - Well C: Lysate + Val-boroPro (Background/Non-specific).
- Incubation: Pre-incubate lysate with inhibitors for 15 min at 37°C.
- Reaction: Add H-Gly-Pro-AMC (Final conc: 50 M).
- Detection: Kinetic read (Ex: 380nm / Em: 460nm) for 30 min.
- Calculation:
 - Verification: Slope(Well B) should approach Slope(Well C) if DPP8/9 levels are low.

Data Presentation: Inhibitor Selectivity Table

Enzyme	Sitagliptin ()	Vildagliptin ()	Val-boroPro ()	UAMC-1110 ()
DPP4	~10-20 nM	~3-10 nM	< 1 nM	> 10 M
FAP	> 100 M	> 100 M	< 1 nM	~10 nM
DPP8/9	> 100 M	~1-5 M	< 1 nM	> 10 M
PREP	No Inhibition	No Inhibition	Weak/None	No Inhibition

Note: To target FAP specifically, use Z-Gly-Pro-AMC (blocked N-terminus) which DPP4 cannot cleave, combined with a specific FAP inhibitor like UAMC-1110.

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